

Technical Guide: Physicochemical Characterization of Methyl 4-aminothiophene-3-carboxylate Hydrochloride

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Compound of Interest

Compound Name: *Methyl 4-aminothiophene-3-carboxylate Hydrochloride*

Cat. No.: *B057268*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties of **Methyl 4-aminothiophene-3-carboxylate Hydrochloride** (CAS Number: 39978-14-8), with a primary focus on its melting point. This compound is a key intermediate in the synthesis of various pharmaceutical agents, making a thorough understanding of its properties crucial for drug development and quality control.

Core Physicochemical Data

Methyl 4-aminothiophene-3-carboxylate Hydrochloride is typically a brown powder.^[1] Its purity is commonly available at $\geq 98\%$.^[2] A summary of its key physicochemical properties is presented in the table below.

Property	Value	References
CAS Number	39978-14-8	[2] [3]
Molecular Formula	C ₆ H ₈ CINO ₂ S	[4]
Molecular Weight	193.65 g/mol	[1] [2]
Appearance	Brown Powder	[1] [3]
Melting Point	199 - 204°C	[1] [3] [4] [5] [6]
Boiling Point	295.9°C at 760 mmHg	[1] [4]
Flash Point	132.8°C	[1] [4]

Melting Point Determination

The melting point of a substance is a critical physical property used for identification and purity assessment. For **Methyl 4-aminothiophene-3-carboxylate Hydrochloride**, the reported melting point generally falls within the range of 199-204°C.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Variations within this range can be attributed to the purity of the sample and the methodology used for determination.

Experimental Protocol for Melting Point Determination

The following is a generalized protocol for determining the melting point of **Methyl 4-aminothiophene-3-carboxylate Hydrochloride**, based on standard laboratory techniques.

Apparatus:

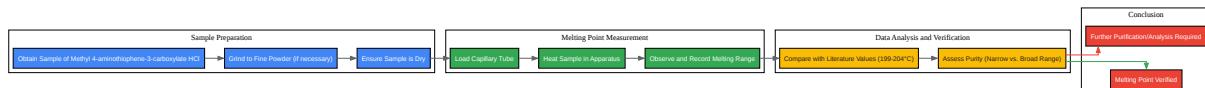
- Melting point apparatus (e.g., open capillary melting point apparatus or a hot-stage microscope)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (optional, for grinding coarse crystals)

Procedure:

- Sample Preparation: Ensure the **Methyl 4-aminothiophene-3-carboxylate Hydrochloride** sample is dry and finely powdered. If necessary, gently grind the crystals in a mortar and pestle.
- Capillary Tube Loading: Pack the dry powder into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Heating:
 - For an unknown sample, a rapid heating rate (approximately 10-20°C/min) can be used to determine an approximate melting range.
 - For a more precise measurement, a slower heating rate (1-2°C/min) is recommended, starting from a temperature approximately 10-15°C below the expected melting point.
- Observation: Carefully observe the sample through the magnifying lens of the apparatus.
- Melting Range Recording: Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the last solid crystal disappears (the completion of melting). This range is the melting point of the sample.
- Cooling and Repetition: Allow the apparatus to cool sufficiently before performing a repeat measurement to ensure accuracy.

Logical Workflow for Melting Point Verification

The following diagram illustrates a logical workflow for the determination and verification of the melting point of **Methyl 4-aminothiophene-3-carboxylate Hydrochloride**.

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Caption: Workflow for determining and verifying the melting point.

This comprehensive guide provides essential data and standardized procedures for the handling and analysis of **Methyl 4-aminothiophene-3-carboxylate Hydrochloride**, which will be of significant value to professionals in the fields of chemical research and pharmaceutical development.

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